

# 3-Fluoropyruvate: Comprehensive Technical Guide and Safety Data Sheet (SDS)

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## Compound of Interest

Compound Name: 3-Fluoropyruvic acid

CAS No.: 433-48-7

Cat. No.: B1208956

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As a Senior Application Scientist, I approach the deployment of metabolic inhibitors not merely as a procedural task, but as an exercise in mechanistic precision. 3-Fluoropyruvate (3-FP) represents a highly targeted tool for metabolic reprogramming, specifically engineered to exploit the structural vulnerabilities of central carbon metabolism enzymes.

This whitepaper provides an authoritative, in-depth analysis of 3-FP, bridging its fundamental chemical properties with field-proven experimental protocols and critical safety handling guidelines.

## Chemical Identity & Physical Properties

3-Fluoropyruvate is a fluorinated structural analog of pyruvic acid. The substitution of a hydrogen atom with highly electronegative fluorine alters the molecule's electron density, allowing it to bind to target enzymes without undergoing the subsequent catalytic steps required for natural substrate processing<sup>[1]</sup>. It is most commonly supplied and utilized in its sodium salt monohydrate form to enhance aqueous solubility for biological assays<sup>[2]</sup>.

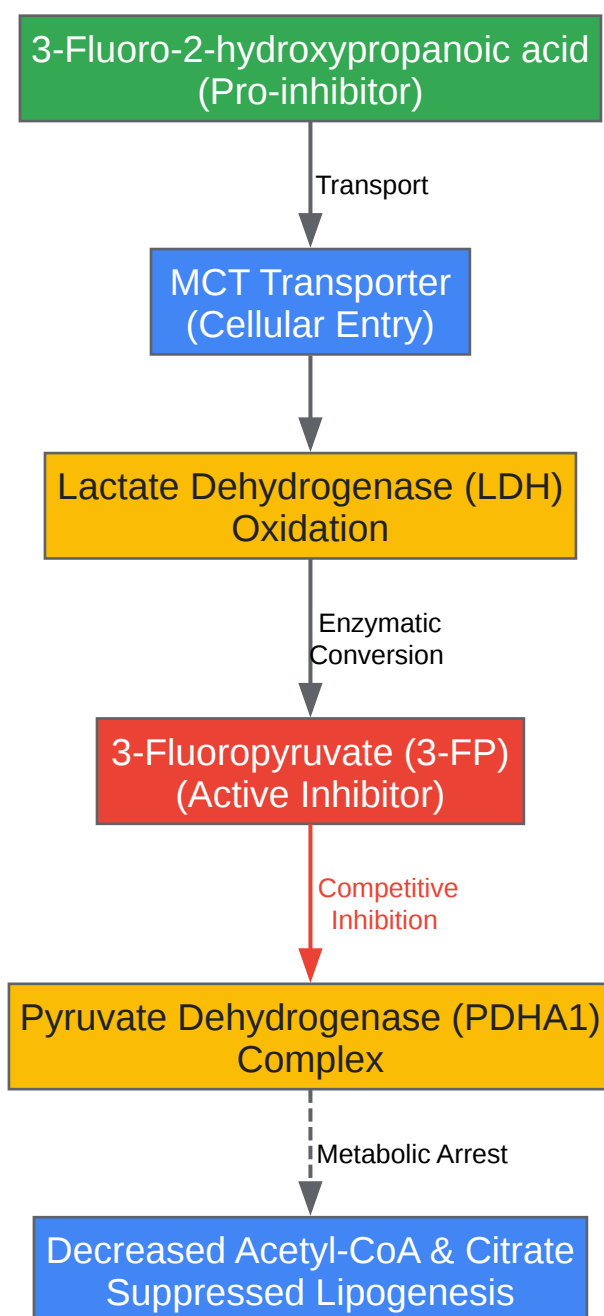
Table 1: Quantitative Chemical and Physical Data

| Property          | Value                                                                                                                                   | Source  |
|-------------------|-----------------------------------------------------------------------------------------------------------------------------------------|---------|
| Chemical Name     | 3-Fluoropyruvic acid (or Sodium salt monohydrate)                                                                                       | [1]     |
| CAS Number        | 433-48-7 (Acid) / 238754-68-2 (Sodium Salt Monohydrate)                                                                                 | [2],[1] |
| Molecular Formula | C <sub>3</sub> H <sub>3</sub> FO <sub>3</sub> (Acid) / C <sub>3</sub> H <sub>2</sub> FO <sub>3</sub> ·Na·H <sub>2</sub> O (Sodium Salt) | [1],[3] |
| Molecular Weight  | 106.05 g/mol (Acid) / 128.03 g/mol (Anhydrous Sodium Salt)                                                                              | [1],[3] |
| Melting Point     | 145 °C (Sodium Salt)                                                                                                                    | [3]     |
| Boiling Point     | 174.9 °C at 760 mmHg                                                                                                                    | [3]     |

## Mechanism of Action: The Causality of Metabolic Arrest

To effectively utilize 3-FP in drug development or metabolic research, one must understand the causality behind its inhibitory effects. 3-FP acts as a competitive inhibitor of the Pyruvate Dehydrogenase Complex (PDC)—specifically targeting the PDHA1 subunit[4].

In cellular environments, 3-FP can be introduced directly or generated intracellularly. When cells are treated with the pro-inhibitor 3-fluoro-2-hydroxypropanoic acid, it enters via monocarboxylate transporters (MCTs) and is oxidized by Lactate Dehydrogenase (LDH) into the active 3-FP[5]. Once active, 3-FP competes with native pyruvate for the PDHA1 active site. Because the carbon-fluorine bond resists the standard decarboxylation required to form acetyl-CoA, the enzyme complex is stalled[4]. This blockade causes a downstream depletion of mitochondrial citrate and a subsequent collapse in histone acetylation and lipogenesis—a mechanism heavily exploited in prostate cancer suppression models[4].



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Fig 1: Mechanism of metabolic inhibition by 3-Fluoropyruvate via LDH and PDH pathways.

## Safety Data Sheet (SDS) & Hazard Profile

Despite its utility in controlled in vivo models (where doses like 80 mg/kg show minimal systemic toxicity[6]), raw 3-FP is a hazardous chemical requiring strict laboratory safety

protocols. The presence of the fluorine atom increases the molecule's reactivity and potential for causing severe irritation upon direct contact[2].

Table 2: GHS Hazard Classification and Handling Data

| Hazard Category                | GHS Code    | Hazard Statement                       | Source |
|--------------------------------|-------------|----------------------------------------|--------|
| Skin Corrosion/Irritation      | Category 2  | H315: Causes skin irritation           | [2]    |
| Serious Eye Damage/Irritation  | Category 2A | H319: Causes serious eye irritation    | [2]    |
| Specific Target Organ Toxicity | Category 3  | H335: May cause respiratory irritation | [2]    |

## Critical Handling and Storage Protocols

- **Personal Protective Equipment (PPE):** Mandatory use of chemical-resistant gloves, safety goggles, and a laboratory coat. Respiratory protection is required if aerosolization is possible (Precautionary Statement P280)[2].
- **Engineering Controls:** All weighing and reconstitution must be performed within a certified Class II biological safety cabinet or chemical fume hood (P271)[2].
- **Thermal Decomposition Hazards:** In the event of a fire, 3-FP decomposes to release highly toxic Hydrogen Fluoride (HF) gas, alongside carbon and sodium oxides. Firefighting requires self-contained breathing apparatus (SCBA)[2].
- **Storage:** Store the lyophilized powder at -20°C in a desiccated environment to prevent hydrolytic degradation[3].

## Experimental Methodologies: Self-Validating Protocols

When testing competitive inhibitors like 3-FP, a single end-point assay is vulnerable to confounding factors such as off-target protein denaturation or buffer artifacts. To ensure scientific integrity, every protocol must be a self-validating system. Our in vitro protocol

mandates a reversibility step: by titrating excess natural pyruvate into the 3-FP-inhibited lysate, the restoration of PDH activity mathematically confirms that the inhibition is strictly competitive and target-specific[4].

## In Vitro PDH Inhibition & Self-Validation Assay

### Step 1: Cell Lysis and Preparation

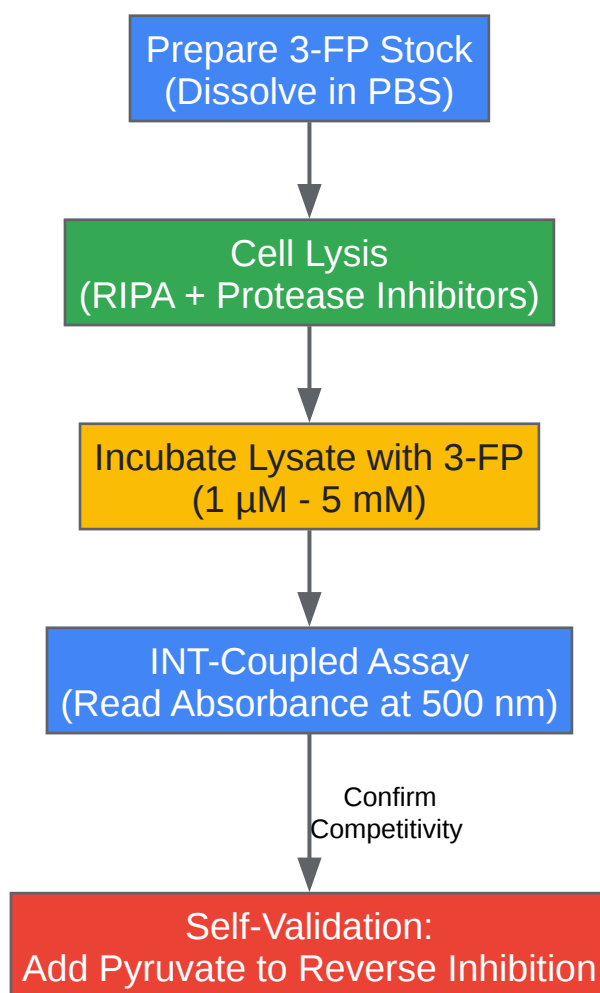
- Harvest target cells (e.g., 22Rv1 prostate cancer cells) and wash twice with ice-cold PBS[4].
- Lyse cells using RIPA buffer formulated with 1x PBS, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS, and a broad-spectrum protease inhibitor cocktail[4].
- Centrifuge at 14,000 x g for 15 minutes at 4°C to clear cellular debris. Collect the supernatant.

### Step 2: INT-Coupled PDH Activity Assay

- Prepare the reaction mixture: 50 mM potassium phosphate buffer (pH 7.8), 4 µM rotenone, 6.5 µM phenazine methasulfate, 0.1 mM coenzyme A, 0.6 mM INT, 1 mM MgCl<sub>2</sub>, 2.5 mM NAD<sup>+</sup>, and 5 mM natural pyruvate[7].
- Aliquot the cell lysate (approx. 20 µg of protein) into a 96-well microplate.
- Introduce 3-FP at varying concentrations (1 µM to 5 mM) to the test wells and incubate at 25°C for 10 minutes[7].
- Initiate the reaction and record the absorbance continuously at 500 nm for 15 minutes using a microplate reader. Calculate the change in slope/minute to determine baseline inhibition[7].

### Step 3: Self-Validation (Reversibility)

- To the wells exhibiting >80% inhibition, spike the reaction buffer with increasing, dose-dependent concentrations of natural sodium pyruvate (e.g., 10 mM, 25 mM, 50 mM)[4].
- Monitor the recovery of absorbance at 500 nm. A dose-dependent restoration of PDH activity confirms that 3-FP is acting purely as a competitive inhibitor at the PDHA1 active site, ruling out irreversible enzyme degradation[4].



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Fig 2: Self-validating in vitro workflow for assessing 3-FP competitive inhibition of PDH.

## In Vivo Administration Protocol for Tumor Suppression

- **Formulation:** Dissolve **3-Fluoropyruvic acid** sodium salt monohydrate in sterile, endotoxin-free PBS immediately prior to use to prevent aqueous degradation[6].
- **Dosing Regimen:** Administer 3-FP via intraperitoneal (i.p.) injection at a strictly controlled dose of 80 mg/kg body weight every 3 days[6].
- **Monitoring:** This specific dosage has been empirically validated to inhibit PDC activity in both the nucleus and cytosol of prostate tumor cells, significantly decreasing tumor invasiveness and Ki-67 staining, without inducing severe systemic toxicity or significant body weight loss in murine models[8].

## References

- Application Notes and Protocols: 3-Fluoro-2-hydroxypropanoic Acid as a Metabolic Inhibitor - Benchchem. [5](#)
- Compartmentalized activities of the pyruvate dehydrogenase complex sustain lipogenesis in prostate cancer - PMC - NIH. [4](#)
- Abnormal lipid droplets accumulation induced cognitive deficits in obstructive sleep apnea syndrome mice - PMC - NIH. [6](#)
- Thiamine Deficiency-Mediated Brain Mitochondrial Pathology in Alaskan Huskies - eScholarship. [7](#)
- **3-Fluoropyruvic acid** sodium salt monohydrate Safety Data Sheet - SynQuest Labs.[2](#)
- Fluoropyruvic acid | C<sub>3</sub>H<sub>3</sub>FO<sub>3</sub> | CID 67946 - PubChem - NIH. [1](#)
- Cas 2923-22-0, BETA-FLUOROPYRUVIC ACID SODIUM SALT - LookChem. [3](#)

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## Sources

- [1. Fluoropyruvic acid | C<sub>3</sub>H<sub>3</sub>FO<sub>3</sub> | CID 67946 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. synquestlabs.com \[synquestlabs.com\]](#)
- [3. Cas 2923-22-0, BETA-FLUOROPYRUVIC ACID SODIUM SALT | lookchem \[lookchem.com\]](#)
- [4. Compartmentalized activities of the pyruvate dehydrogenase complex sustain lipogenesis in prostate cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)

- 6. Abnormal lipid droplets accumulation induced cognitive deficits in obstructive sleep apnea syndrome mice via JNK/SREBP/ACC pathway but not through PDP1/PDC pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. [escholarship.org](https://escholarship.org) [[escholarship.org](https://escholarship.org)]
- 8. Compartmentalized activities of the pyruvate dehydrogenase complex sustain lipogenesis in prostate cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [3-Fluoropyruvate: Comprehensive Technical Guide and Safety Data Sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1208956/docs#3-fluoropyruvate-comprehensive-technical-guide-and-safety-data-sheet-sds>]

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